commercial availability of 2-Cyclopropylethylamine

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Compound of Interest		
Compound Name:	*2-Cyclopropylethylamine*	
Cat. No.:	*B1278486*	Get Quote

An In-Depth Technical Guide to the Commercial Availability of **2-Cyclopropylethylamine**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

2-Cyclopropylethylamine (also known as 2-cyclopropylethanamine) is a valuable chemical building block whose structural motif is of increasing interest in medicinal chemistry and drug discovery. The incorporation of the cyclopropyl group can significantly influence a molecule's pharmacological properties, including metabolic stability, potency, and membrane permeability. [1][2] This guide provides a comprehensive technical overview of the commercial availability of **2-Cyclopropylethylamine**, offering practical insights for researchers and procurement specialists. We will delve into supplier details, available forms and purities, quality control considerations, and the broader context of its synthesis and applications, ensuring a well-rounded understanding for its integration into research and development pipelines.

Section 1: Chemical Identity and Physicochemical Properties

2-Cyclopropylethylamine is a primary amine featuring a cyclopropyl group attached to an ethyl spacer. It is commercially available primarily as a free base and as a hydrochloride salt. Understanding its fundamental properties is critical for experimental design, handling, and analytical characterization.

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Property	2-Cyclopropylethylamine (Free Base)	2-Cyclopropylethylamine HCl
Molecular Formula	$C_5H_{11}N$[3][4]	$C_5H_{12}ClN$[5]
Molecular Weight	85.15 g/mol [3][6]	121.61 g/mol [5]
CAS Number	62893-54-3[4]	89381-08-8[5]
Appearance	Solid[3]	Data not consistently available
InChI Key	ZOGZOXRETBBBJI-UHFFFAOYSA-N[3][4]	BFPCWNJLKUBDAR-UHFFFAOYSA-N[5]
Synonyms	2-Cyclopropyl ethylamine, Cyclopropaneethanamine[4][6]	2-Cyclopropylethanamine hydrochloride[5]

Section 2: Commercial Availability and Procurement

Procuring **2-Cyclopropylethylamine** requires careful consideration of the supplier, grade, and available form. The compound is typically available from specialized chemical suppliers catering to the research and development sector.

Key Commercial Suppliers

Our research indicates that **2-Cyclopropylethylamine** is primarily available from the following sources in research quantities:

- Sigma-Aldrich (Merck): A major global supplier that lists the compound under its "AldrichCPR" (Chemical Purity Research) brand.[3] This product line is specifically designated for early-discovery researchers.[3] Notably, the supplier does not provide comprehensive analytical data for this grade and states that the "Buyer assumes responsibility to confirm product identity and/or purity".[3] Bulk order requests can be made directly through their platform.[3]

- CymitQuimica: This supplier offers **2-Cyclopropylethylamine** with a stated purity of 95%.[4] They provide the product in small, pre-packaged quantities (e.g., 100mg, 250mg) suitable for initial screening and laboratory-scale synthesis.[4]

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- AChemBlock: Listed as a synonym for **2-cyclopropylethylamine** on the MilliporeSigma website, suggesting it as another potential source.[6]

Available Grades and Quantities

The commercial landscape for this compound is tailored towards R&D, not large-scale bulk manufacturing.

Supplier	Product Name	CAS	Form	Purity Specification	Available Quantities
Sigma-Aldrich	2-cyclopropyl ethyl amine AldrichCPR	62893-54-3	Free Base	Purity not specified; buyer verification required.[3]	100mg; Bulk request
CymitQuimica	2-Cyclopropylethylamine	62893-54-3	Free Base	95%[4]	100mg, 250mg
PubChem	2-Cyclopropylethanamine hydrochloride	89381-08-8	HCl Salt	Lists various vendors (data aggregated)	Varies by vendor

Procurement Strategy Workflow

For scientists and procurement managers, a structured approach is essential, particularly given the variability in product specifications. The following workflow is recommended.

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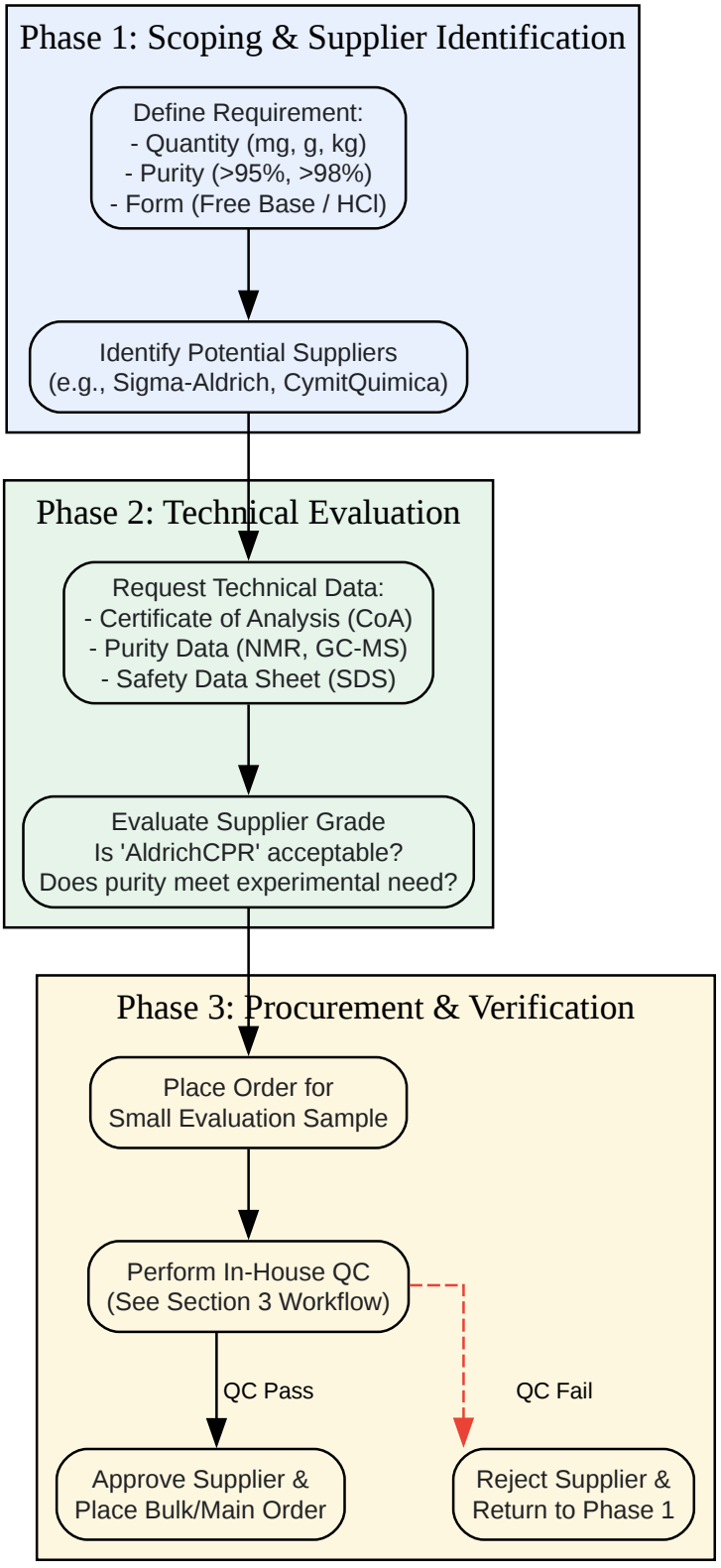

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Caption: Recommended procurement workflow for **2-Cyclopropylethylamine**.

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Section 3: Quality Control and In-House Verification

Given that some suppliers provide **2-Cyclopropylethylamine** with limited analytical data, establishing a robust in-house quality control (QC) protocol is a cornerstone of scientific integrity. This self-validating step ensures that the material's identity, purity, and integrity are confirmed before its use in critical experiments.

Recommended Analytical Methods

- Identity Confirmation (NMR Spectroscopy):
  - ^{1}H NMR: The proton NMR spectrum should provide a definitive fingerprint. Expect characteristic signals for the cyclopropyl protons (a complex multiplet system typically in the 0.0-0.8 ppm range) and the two ethylenic CH_2 groups, with the one adjacent to the nitrogen atom being the most deshielded.
  - ^{13}C NMR: The carbon spectrum will confirm the presence of the five unique carbon atoms.
- Purity Assessment (Chromatography and Mass Spectrometry):
  - Gas Chromatography-Mass Spectrometry (GC-MS): This is the ideal method for assessing the purity of a volatile amine like **2-Cyclopropylethylamine**. The gas chromatogram will separate impurities, while the mass spectrum will confirm the molecular weight of the main component (m/z = 85 for the molecular ion $[M]^+$).
  - High-Performance Liquid Chromatography (HPLC): If the compound is derivatized or analyzed as the non-volatile HCl salt, HPLC can be an effective alternative for purity analysis.

QC Workflow for Incoming Material

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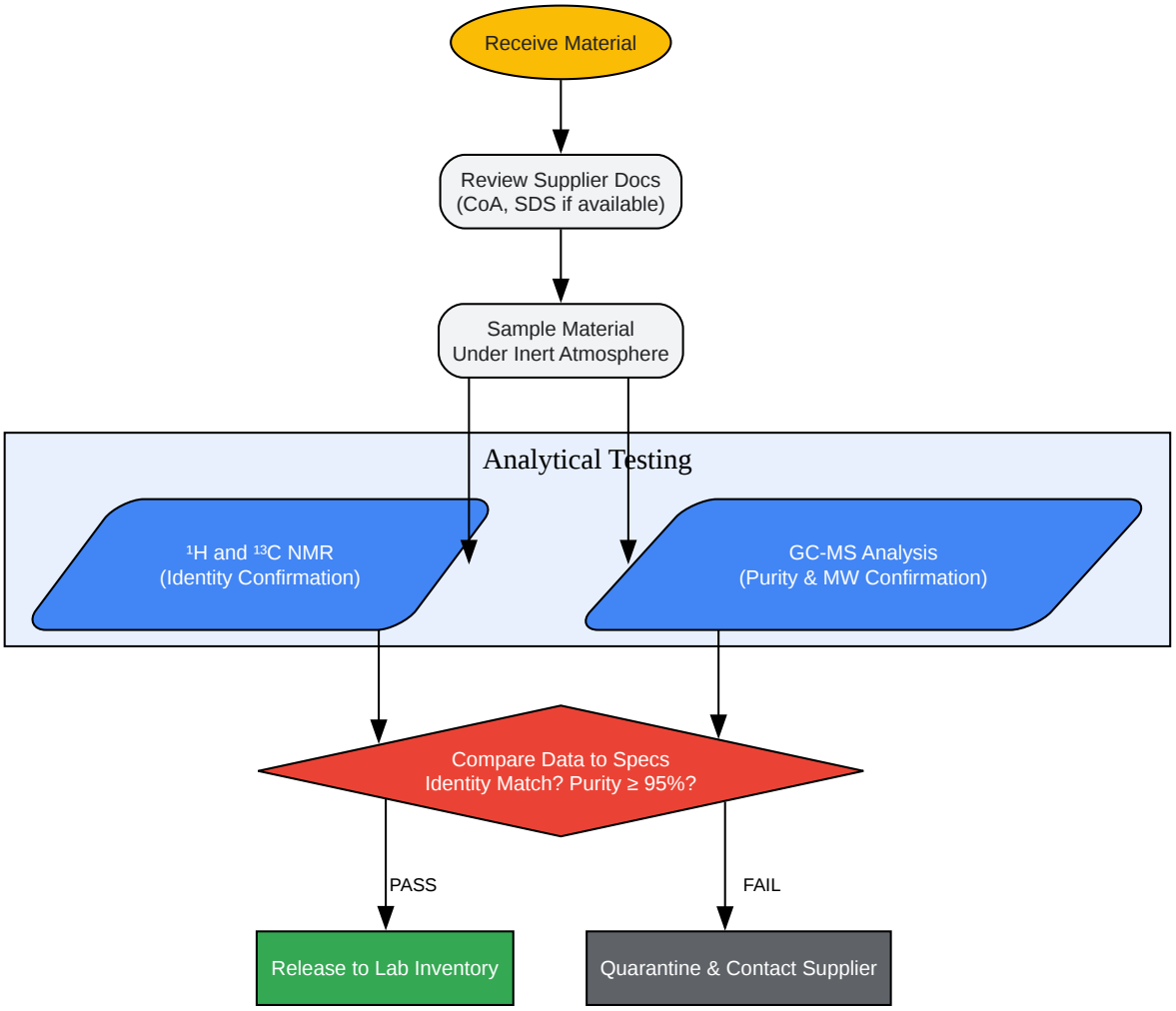

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Caption: A self-validating QC workflow for incoming **2-Cyclopropylethylamine**.

Section 4: Synthetic Context

While this guide focuses on commercial availability, understanding the synthetic landscape provides valuable context. The synthesis of 2-substituted cyclopropylamines is a topic of active research, often presenting challenges in achieving high diastereoselectivity.[7][8]

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Common strategies in the literature for accessing the cyclopropylamine motif include:

- Kulinkovich-de Meijere and Kulinkovich-Szymoniak Reactions: These methods are used to construct cyclopropane rings.[8]
- Metal-Catalyzed Cyclopropanation: The use of carbenoids in the presence of metal catalysts can form the cyclopropane ring.[8]
- Rearrangement Reactions: The Curtius rearrangement of cyclopropyl acyl azides is another established route.[8]
- From α-Chloroaldehydes: A reported method involves trapping an electrophilic zinc homoenolate with an amine, followed by ring closure to generate trans-2-substituted cyclopropylamines.[7][8]

The multi-step nature and potential stereochemical complexities of these syntheses likely contribute to the compound's availability primarily in research-scale quantities from specialized suppliers.

Section 5: Applications in Research and Drug Development

The cyclopropyl group is not merely a passive structural element; it is a functional bioisostere that medicinal chemists employ to fine-tune drug candidates. Its unique stereoelectronic properties can confer significant advantages.

- Metabolic Stability: The C-H bonds on a cyclopropane ring are stronger than those in a typical alkane.[2] This increased bond dissociation energy can make the moiety more resistant to oxidative metabolism by cytochrome P450 (CYP) enzymes, a crucial strategy for reducing drug clearance and improving half-life.[1]
- Enhanced Potency and Selectivity: The rigid, three-dimensional structure of the cyclopropyl ring can lock a molecule into a specific conformation that is more favorable for binding to a biological target, thereby enhancing potency and reducing off-target effects.[2]
- Pharmacokinetic Modulation: The group can influence properties like lipophilicity and membrane permeability, which are critical for oral absorption and distribution, including

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permeability across the blood-brain barrier.[2]

- Therapeutic Areas: Cyclopropylamine scaffolds are found in a wide range of biologically active agents, including drugs targeting the central nervous system (e.g., antidepressants), cardiovascular diseases, and infectious diseases.[9][10][11] They are key intermediates for compounds like monoamine oxidase inhibitors (MAOIs) and various agrochemicals.[9]

Section 6: Handling, Storage, and Safety

Proper handling of **2-Cyclopropylethylamine** and its salts is paramount. The amine functionality imparts corrosive and irritant properties.

GHS Hazard Information

Compound Form	GHS Pictograms	Signal Word	Hazard Statements
Free Base	GHS07	Warning	H302: Harmful if swallowed.[3]
HCl Salt	Danger	Danger	H302: Harmful if swallowed.[5] H314: Causes severe skin burns and eye damage.[5]

This is not an exhaustive list. Always consult the most current Safety Data Sheet (SDS) from your supplier. Safety data for related short-chain flammable amines suggests that the free base should also be handled as a corrosive and flammable liquid.[12][13]

Recommended Handling and Storage

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[12][13]

- Ventilation: Handle the compound in a well-ventilated chemical fume hood to avoid inhalation of vapors.[13][14]

- Storage: Store containers tightly closed in a cool, dry, and well-ventilated area away from incompatible materials such as acids and strong oxidizing agents.[13] For flammable

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amines, storage in a dedicated flammables cabinet is recommended.[13]

- Inert Atmosphere: Primary amines can be sensitive to air and moisture. For long-term storage, consider storage under an inert atmosphere (e.g., nitrogen or argon).

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